

Isopentylbenzene: A Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Isopentylbenzene

Cat. No.: B1585253

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **isopentylbenzene** in a laboratory setting. The information is compiled to ensure the safety of personnel and the integrity of research activities.

Chemical and Physical Properties

Isopentylbenzene, also known as isoamylbenzene or (3-methylbutyl)benzene, is an aromatic hydrocarbon.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆	[1]
Molecular Weight	148.24 g/mol	[1]
CAS Number	2049-94-7	[1]
Boiling Point	197 °C (lit.)	[2]
Density	0.854 g/mL at 20 °C (lit.)	[2]
Flash Point	65 °C	[2]
Appearance	Clear, colorless liquid	[3]
Odor	Aromatic	[3]

Hazard Identification and GHS Classification

According to aggregated data from multiple suppliers, **isopentylbenzene** does not meet the criteria for GHS hazard classification in a significant majority of notifications (92.6%).^[1] However, some notifications include hazard statements. It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date hazard information.

Potential hazards associated with similar aromatic hydrocarbons include flammability and irritation.^[4] Vapors may be heavier than air and can form explosive mixtures with air at elevated temperatures.

Exposure Controls and Personal Protective Equipment

To ensure a safe laboratory environment, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls

- Ventilation: Work with **isopentylbenzene** should be conducted in a well-ventilated area.^{[5][6]} The use of a chemical fume hood is recommended, especially when heating the substance or when vapors may be generated.^[7] Ventilation systems should be explosion-proof.^[8]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.^[6] No smoking in the handling area.^[9]
- Static Discharge: Take precautionary measures against static discharges.^[10] Use non-sparking tools and ensure proper grounding and bonding of containers and receiving equipment.^[5]

Personal Protective Equipment (PPE)

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.[10][11] A face shield may be necessary for larger quantities.[9][12]	To protect against splashes and vapors.[11]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[11] [13] Flame-retardant lab coat. [7] Closed-toe shoes and long pants.[7][14]	To prevent skin contact and absorption.[11] The specific glove material should be selected based on the supplier's recommendations and the nature of the work.
Respiratory Protection	Generally not required if work is performed in a properly functioning fume hood.[7] If vapors or aerosols are generated outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge should be used.[7] [15]	To prevent inhalation of potentially harmful vapors.

Handling and Storage Procedures

Safe Handling

- Avoid contact with skin and eyes.[2][4]
- Do not breathe vapors or mists.[2]
- Wash hands thoroughly after handling.[8][16]
- Do not eat, drink, or smoke when using this product.[9]
- Keep containers tightly closed when not in use.[14]

Storage

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep away from heat and sources of ignition.
- Store in tightly closed containers.[\[14\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[13\]](#)[\[17\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. [5] If not breathing, give artificial respiration. [5] Seek medical attention. [10]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water. [5] [18] Seek medical attention if irritation develops. [13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [10] Remove contact lenses if present and easy to do. Seek medical attention. [5] [10]
Ingestion	Do NOT induce vomiting. [5] [9] Rinse mouth with water. [5] Never give anything by mouth to an unconscious person. [5] Seek immediate medical attention. [5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[5\]](#)[\[13\]](#)

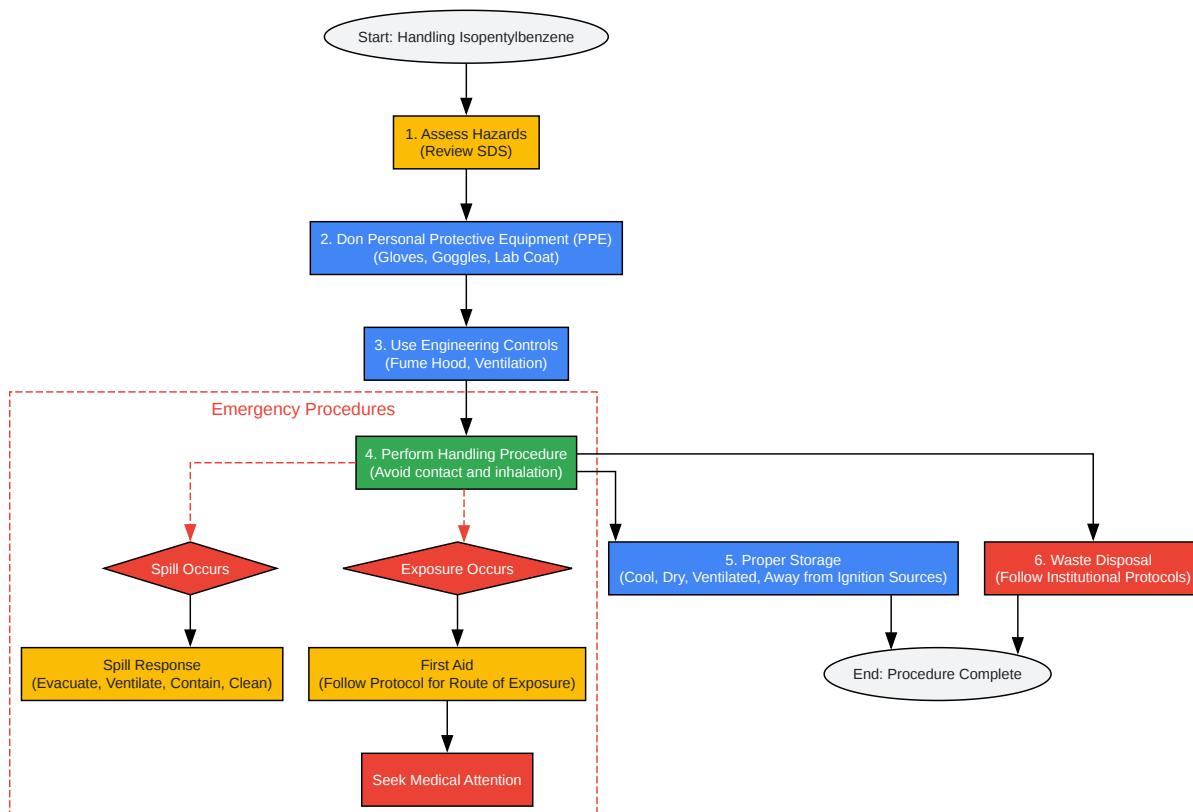
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.[3]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[19] Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[5] Remove all sources of ignition. [5][16] Avoid breathing vapors and contact with the spilled material.[5] Ensure adequate ventilation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5] Do not let the product enter drains.[5]
- Containment and Cleanup: Contain the spill with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[13][16] Collect the absorbed material into a suitable container for disposal.[5][16] Clean the affected area with soap and water.[10]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **isopentylbenzene** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **isopentylbenzene** in a laboratory.

Toxicological Information

Detailed toxicological data for **isopentylbenzene** is not widely available in the provided search results. For related compounds like benzene, chronic exposure can have serious health effects, including damage to the bone marrow and an increased risk of cancer.^{[9][20]} While **isopentylbenzene** is not classified as a carcinogen in the same manner as benzene, it is prudent to minimize exposure due to the lack of comprehensive toxicological studies. Always handle the chemical with the assumption that it may have potential health effects and adhere to the safety precautions outlined in this guide and the supplier's SDS.

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